

Sumaresinolic Acid: A Technical Guide to its Isolation, Discovery, and Biological Significance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sumaresinolic Acid

Cat. No.: B1254628

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Sumaresinolic acid, a pentacyclic triterpenoid with the chemical formula $C_{30}H_{48}O_4$, is a naturally occurring phytochemical found in a variety of plant species. As a derivative of oleanolic acid, it is of significant interest to the scientific community for its potential therapeutic properties, which are believed to include anti-inflammatory and antioxidant activities. This technical guide provides a comprehensive overview of **Sumaresinolic Acid**, including its discovery in various plant sources, a detailed (generalized) protocol for its isolation and purification, its spectroscopic characterization, its biosynthetic origins, and its putative signaling pathways of action. The information presented herein is intended to serve as a foundational resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development.

Introduction and Plant Sources

Sumaresinolic acid is a hydroxylated derivative of oleanolic acid, belonging to the broad class of pentacyclic triterpenoids. These compounds are widely distributed in the plant kingdom and are known for their diverse biological activities. The discovery of **Sumaresinolic Acid** has been reported in several plant species, highlighting its potential as a valuable natural product.

Table 1: Known Plant Sources of **Sumaresinolic Acid**

Plant Species	Family	Plant Part(s)
<i>Pterospermum heterophyllum</i>	Malvaceae	Roots[1][2]
<i>Enkianthus campanulatus</i>	Ericaceae	Not specified[3]
<i>Viburnum odoratissimum</i>	Adoxaceae	Not specified[4]
<i>Miconia fallax</i>	Melastomataceae	Not specified[5][6]
<i>Miconia stenostachya</i>	Melastomataceae	Not specified[5]
<i>Styrax tonkinensis</i>	Styracaceae	Not specified[5]
<i>Coffea canephora</i>	Rubiaceae	Trunks

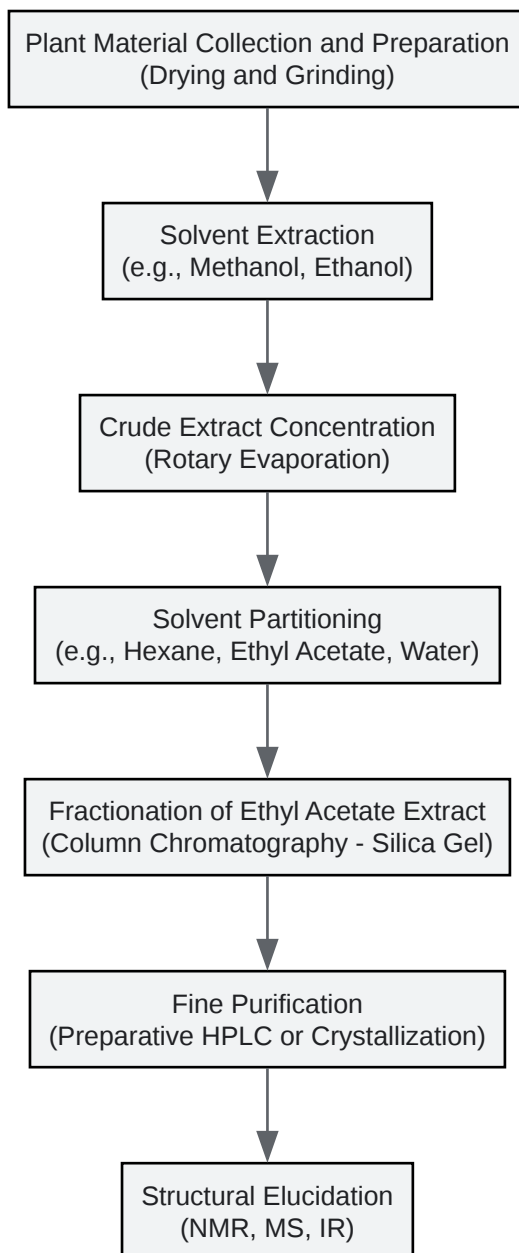
Note: Quantitative yield data for **Sumaresinolic Acid** from these plant sources is not readily available in the reviewed literature.

Experimental Protocols: Isolation and Purification

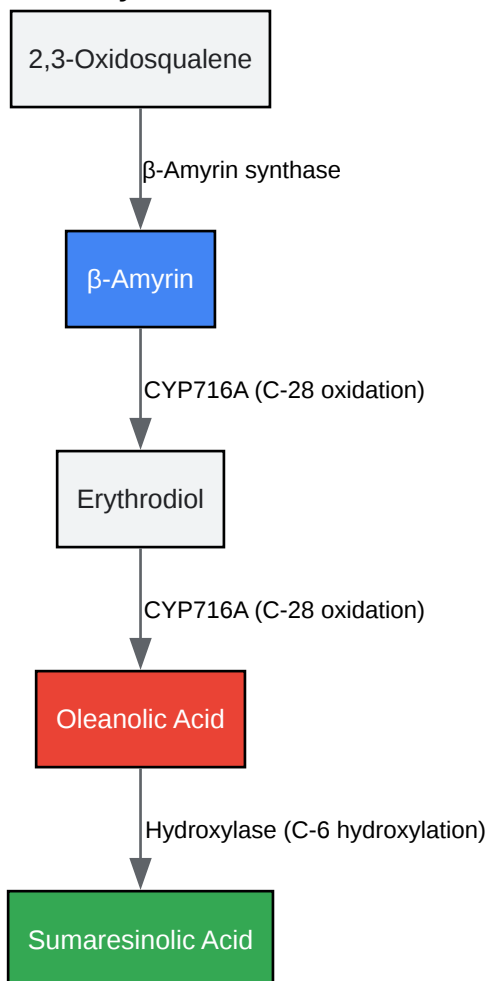
While a specific, detailed protocol for the isolation of **Sumaresinolic Acid** is not extensively documented, a generalized procedure can be formulated based on established methods for the extraction and purification of similar triterpenoids from plant materials. The following protocol is a representative example.

General Experimental Workflow

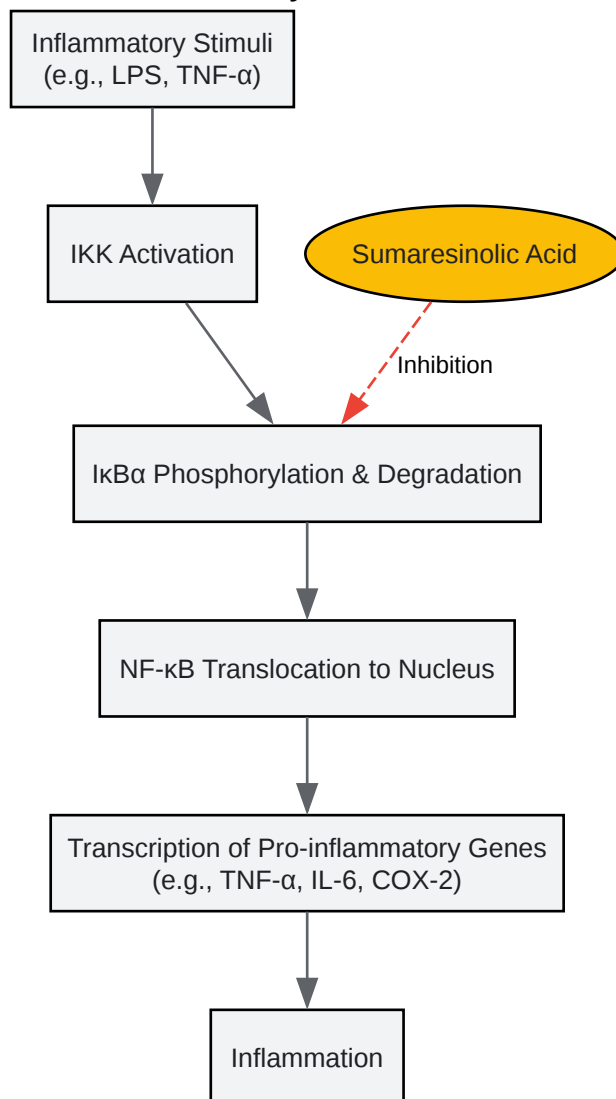
General Workflow for Sumaresinolic Acid Isolation



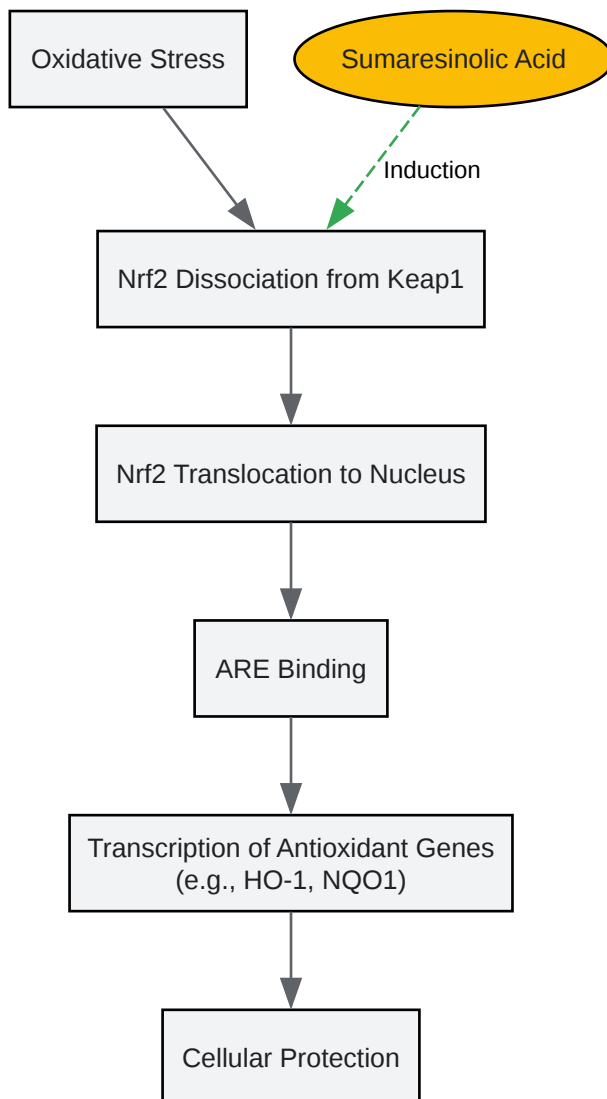
Proposed Biosynthesis of Sumaresinolic Acid



Proposed Anti-Inflammatory Action of Sumaresinolic Acid



Proposed Antioxidant Action of Sumaresinolic Acid



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]

- 2. researchgate.net [researchgate.net]
- 3. Plant Database [plantdatabase.uconn.edu]
- 4. Genus Viburnum: Therapeutic Potentialities and Agro-Food-Pharma Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 5. CID 4660579 | C30H48O4 | CID 4660579 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. phcogrev.com [phcogrev.com]
- To cite this document: BenchChem. [Sumaresinolic Acid: A Technical Guide to its Isolation, Discovery, and Biological Significance]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1254628#isolation-and-discovery-of-sumaresinolic-acid-from-plant-extracts]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com